

Basic chemical and physical properties of Epirizole

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Compound of Interest

Compound Name: Epirizole

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Epirizole: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Epirizole is a non-steroidal anti-inflammatory drug (NSAID) with analgesic and antipyretic properties. This document provides an in-depth overview of its fundamental chemical and physical characteristics, mechanism of action, and relevant experimental considerations. Quantitative data are presented in tabular format for clarity, and key processes are visualized through diagrammatic representations. This guide is intended to serve as a foundational resource for professionals engaged in drug research and development.

Chemical and Physical Properties

Epirizole is chemically known as 4-methoxy-2-(5-methoxy-3-methylpyrazol-1-yl)-6-methylpyrimidine.[1][2][3] It is an aromatic ether and a pyrimidinyl pyrazole derivative.[1][4]

Identifiers and Molecular Characteristics

Property	Value	Source
IUPAC Name	4-methoxy-2-(5-methoxy-3-methylpyrazol-1-yl)-6-methylpyrimidine	[1] [2] [3]
CAS Number	18694-40-1	[1] [5]
Molecular Formula	C ₁₁ H ₁₄ N ₄ O ₂	[1] [2] [5]
Molecular Weight	234.25 g/mol	[1]
Canonical SMILES	<chem>CC1=CC(=NC(=N1)N2C(=CC(=N2)C)OC)OC</chem>	[1]
InChI Key	RHAXSHUQNIEUEY-UHFFFAOYSA-N	[1]

Physicochemical Data

The following table summarizes key experimentally determined and predicted physicochemical properties of **Epirizole**.

Property	Value	Method/Source
Melting Point	90-92 °C	Experimental [1] [6]
Boiling Point	Not available	
Water Solubility	>35.1 µg/mL (at pH 7.4)	Experimental [1]
Solubility in other solvents	Sparingly soluble in water; Soluble in dilute acids; Freely soluble in ethanol, benzene, dichloroethane; Also soluble in ether, acetone.	Experimental [7]
pKa (Strongest Basic)	1.96	Predicted (Chemaxon) [6]
logP	1.45	Predicted (Chemaxon) [6]

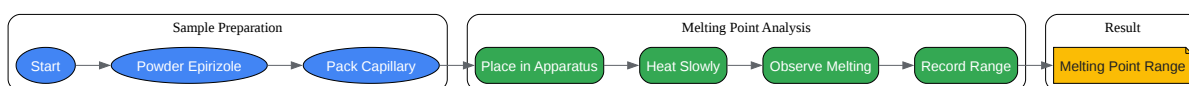
Experimental Protocols

Detailed experimental protocols for the determination of all of **Epirizole**'s physicochemical properties are not readily available in the public domain. The melting point is cited from a South African patent application and solubility data from the Sanford-Burnham Center for Chemical Genomics, without explicit procedural details.^{[1][6]} However, a general methodology for such determinations is described below.

General Protocol for Melting Point Determination

A standard method for determining the melting point of a crystalline solid like **Epirizole** involves the use of a capillary melting point apparatus.

- **Sample Preparation:** A small amount of finely powdered, dry **Epirizole** is packed into a thin-walled capillary tube, sealed at one end.
- **Apparatus Setup:** The capillary tube is placed in a heating block or oil bath of a melting point apparatus, adjacent to a calibrated thermometer.
- **Heating:** The sample is heated at a controlled, slow rate (e.g., 1-2 °C per minute) as it approaches the expected melting point.
- **Observation:** The temperature at which the substance first begins to melt (onset of liquefaction) and the temperature at which it becomes completely liquid are recorded. This range represents the melting point. A narrow melting range is indicative of high purity.



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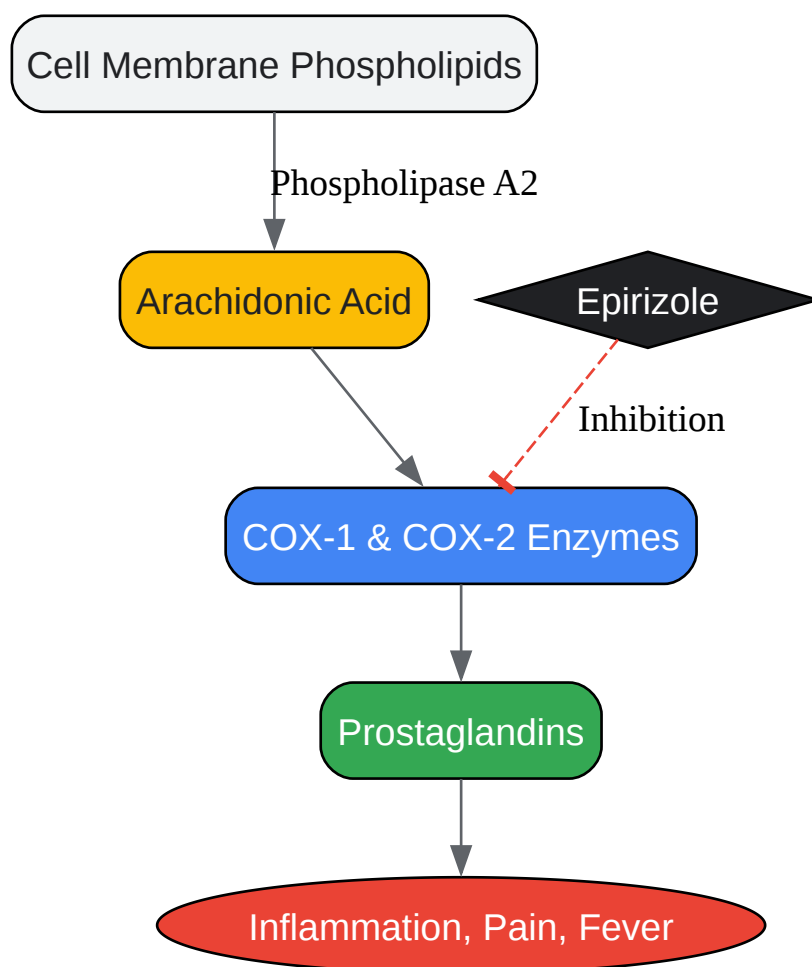
General workflow for melting point determination.

Mechanism of Action and Signaling Pathway

Epirizole functions as a non-steroidal anti-inflammatory drug (NSAID). Its primary mechanism of action is the inhibition of the cyclooxygenase (COX) enzymes, COX-1 and COX-2.[8][9] By blocking these enzymes, **Epirizole** prevents the conversion of arachidonic acid into prostaglandins, which are key mediators of inflammation, pain, and fever.[8][9] Some evidence suggests a degree of selectivity towards COX-2, which may be associated with a more favorable gastrointestinal side effect profile compared to non-selective NSAIDs.[8][9] Additionally, **Epirizole** has been reported to stabilize lysosomal membranes and inhibit the migration of polymorphonuclear leukocytes, further contributing to its anti-inflammatory effects.[8]

Prostaglandin Synthesis Inhibition Pathway

The following diagram illustrates the signaling pathway affected by **Epirizole**.



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Epirizole's inhibition of the cyclooxygenase pathway.

Conclusion

Epirizole is a well-characterized NSAID with defined chemical and physical properties. Its mechanism of action, centered on the inhibition of prostaglandin synthesis, is consistent with other drugs in its class. While specific, detailed experimental protocols for its characterization are not widely published, established analytical methods provide a clear framework for its analysis. This guide provides core technical information to support further research and development activities involving **Epirizole**.

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